

Navigating the Disposal of 2-Aminocyclohexanol: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-Aminocyclohexanol

Cat. No.: B3021766

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. **2-Aminocyclohexanol**, a common reagent, is classified as a hazardous substance requiring meticulous disposal procedures. This guide provides essential, step-by-step information to ensure its safe and compliant disposal.

Immediate Safety and Handling for Disposal

Before initiating the disposal process, ensure that appropriate personal protective equipment (PPE) is worn. This includes safety goggles, chemical-resistant gloves, and a lab coat. All handling of **2-Aminocyclohexanol** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Protocol

- **Waste Identification and Classification:** **2-Aminocyclohexanol** and its empty containers are considered hazardous waste.^{[1][2][3][4][5]} It is crucial to not mix this waste with non-hazardous materials or other incompatible chemical waste streams. The waste may be classified as corrosive and harmful.^{[2][3]}
- **Container Selection and Labeling:**
 - Use a designated, leak-proof, and chemically compatible container for collecting **2-Aminocyclohexanol** waste. The original container, if in good condition, can be used.

- The container must be clearly labeled with the words "HAZARDOUS WASTE" and the full chemical name, "**2-Aminocyclohexanol**". Include the concentration and any other components mixed with the waste.
- Waste Accumulation:
 - Store the hazardous waste container in a designated satellite accumulation area within the laboratory.
 - Keep the container tightly sealed except when adding more waste.
 - Ensure the storage area is secure and away from sources of ignition or incompatible materials.
- Arrange for Professional Disposal:
 - Disposal of **2-Aminocyclohexanol** must be handled by a licensed hazardous waste disposal company.^[3] Do not attempt to dispose of this chemical down the drain or in regular trash.^[5]
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup. They will provide specific instructions on preparing the waste for transport and will handle the final disposal in accordance with federal, state, and local regulations.^[4]^[5]
- Decontamination of Empty Containers:
 - Even empty containers that held **2-Aminocyclohexanol** are considered hazardous waste.
 - If institutional procedures allow, triple-rinse the empty container with a suitable solvent (e.g., water or ethanol). The rinsate must be collected and disposed of as hazardous waste.
 - After proper decontamination, deface the original label and dispose of the container as instructed by your EHS department.

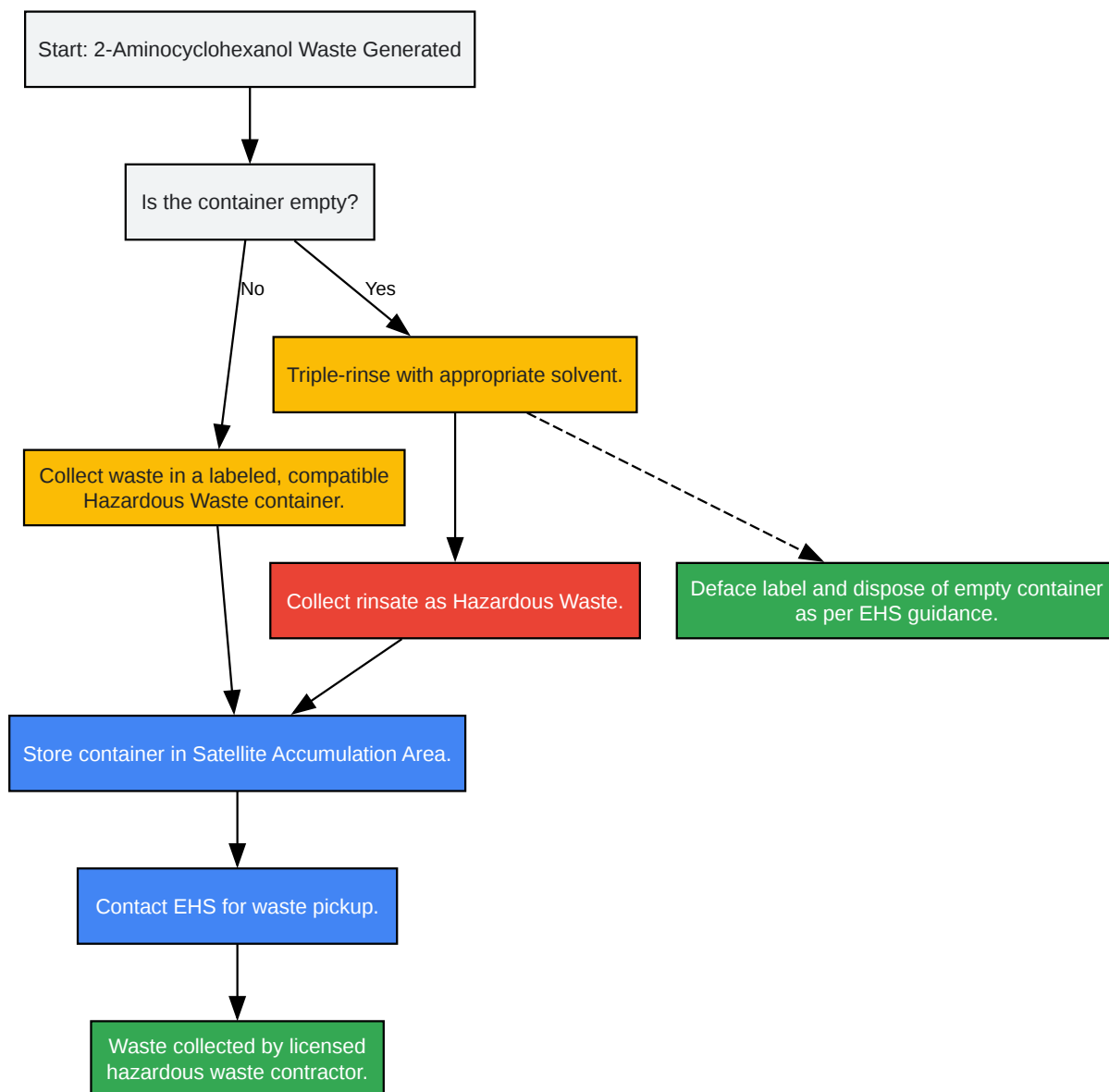
Quantitative Data Summary

While specific disposal limits are determined by local regulations and the licensed waste disposal company, the following table summarizes key hazard classifications that inform its disposal route.

Parameter	Value	Reference
UN Number	UN 3259	TCI Safety Data Sheet
Proper Shipping Name	AMINES, SOLID, CORROSIVE, N.O.S. (2-Aminocyclohexanol)	TCI Safety Data Sheet
Hazard Class	8 (Corrosive)	TCI Safety Data Sheet
Skin Corrosion/Irritation	Category 1C / 2	TCI / Fisher Scientific SDS
Serious Eye Damage/Irritation	Category 1 / 2	TCI / Fisher Scientific SDS

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Aminocyclohexanol**.



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2-Aminocyclohexanol Disposal Workflow

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